

Essential Safety and Handling Protocols for Guanofuracin (Guanfacine Hydrochloride)

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Compound of Interest

Compound Name: Guanofuracin

Cat. No.: B1243038

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Disclaimer: The following guidance is based on available Safety Data Sheets (SDS) for Guanfacine Hydrochloride. It is assumed that "**Guanofuracin**" refers to Guanfacine Hydrochloride, as searches for "**Guanofuracin**" safety information consistently yield results for "Guanfacine Hydrochloride". Researchers should always consult the specific SDS for the product they are using and adhere to their institution's safety protocols.

This document provides essential, immediate safety and logistical information for handling Guanfacine Hydrochloride in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

Proper PPE is critical to minimize exposure risk when handling Guanfacine Hydrochloride, which is classified as toxic if swallowed.^{[1][2]} The following table summarizes the recommended PPE.

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. [3]	To prevent skin contact.
Eye Protection	Tightly fitting safety goggles or safety glasses with side-shields.[3]	To protect eyes from dust particles.
Body Protection	Laboratory coat. For larger quantities or potential for significant exposure, consider impervious clothing.[3]	To prevent contamination of personal clothing.
Respiratory	Use in a well-ventilated area. A NIOSH-approved respirator may be required if dust is generated.[3]	To prevent inhalation of dust.

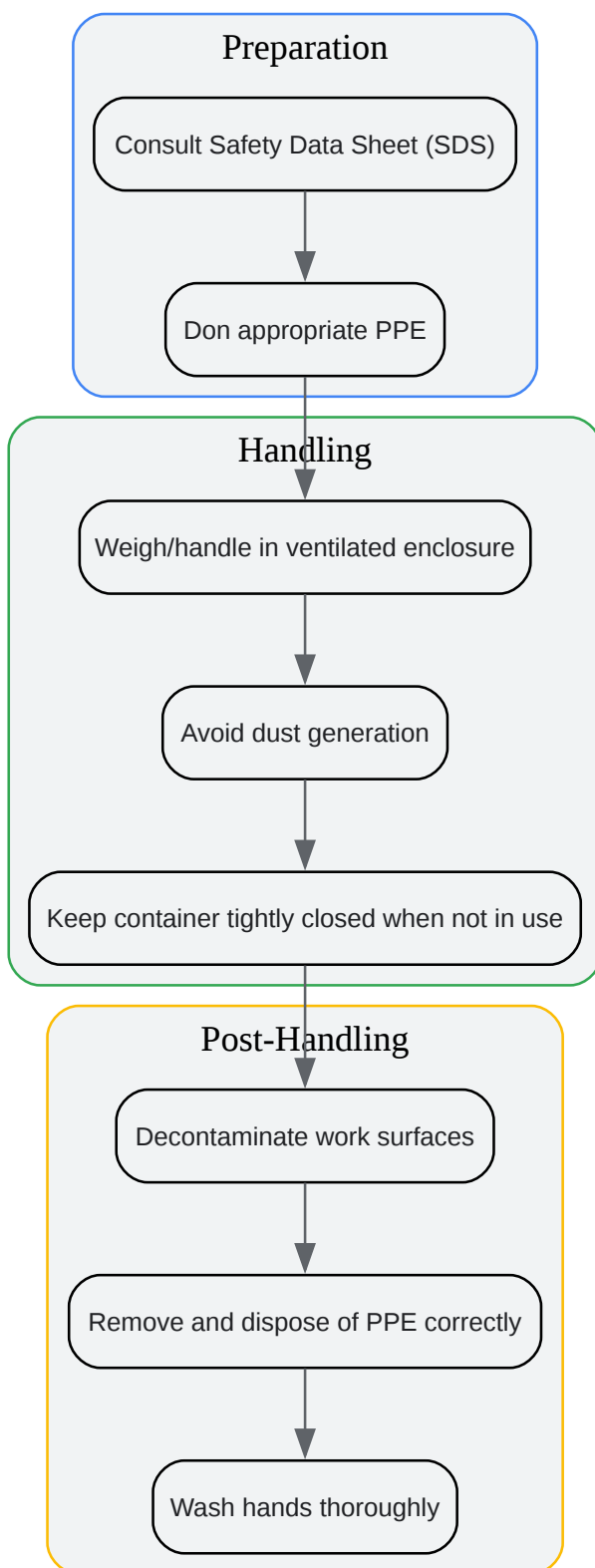
Operational Plan: Handling Procedures

Adherence to a strict operational plan is necessary to ensure the safe handling of Guanfacine Hydrochloride.

2.1. Engineering Controls:

- Work in a designated area with a local exhaust ventilation system or in a fume hood to minimize dust generation.[1]
- If possible, use a closed system for transfers and weighing.[1]

2.2. Handling Workflow:



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Guanfacine Hydrochloride Handling Workflow

2.3. First Aid Measures:

Immediate response is crucial in case of exposure.

Exposure Route	First Aid Procedure
Ingestion	Immediately call a POISON CENTER or doctor. [1][2] Rinse mouth.[1][2] Do not induce vomiting. [3]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[1] Seek medical attention if you feel unwell.[1]
Skin Contact	Remove contaminated clothing immediately. Rinse skin with plenty of water.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1]

Disposal Plan

Proper disposal of Guanfacine Hydrochloride and its containers is essential to prevent environmental contamination and accidental exposure.

3.1. Waste Categorization:

- Guanfacine Hydrochloride waste should be considered hazardous waste.

3.2. Disposal Procedure:

- Collect waste in a designated, labeled, and sealed container.
- Dispose of the waste through a licensed hazardous material disposal company.[3]
- Ensure compliance with all local, regional, and national regulations for hazardous waste disposal.[1]

3.3. Spill Management:



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Guanfacine Hydrochloride Spill Response

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. cleanchemlab.com [cleanchemlab.com]
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